

# In-Depth Technical Guide to the Physical Properties of 1-Butyl-4-nitrobenzene

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## Compound of Interest

Compound Name: 1-Butyl-4-nitrobenzene

CAS No.: 20651-75-6

Cat. No.: B1266289

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **1-butyl-4-nitrobenzene**, with a focus on its boiling and melting points. Detailed experimental protocols for the determination of these properties are also included, alongside visualizations of its synthesis pathway and a general workflow for Quantitative Structure-Activity Relationship (QSAR) modeling, which is pertinent to the study of nitroaromatic compounds in drug development.

## Core Physical Properties

**1-Butyl-4-nitrobenzene** is an aromatic organic compound. Its physical state at ambient temperature is liquid, which is consistent with the available data on its physical properties.

## Data Presentation

The experimentally determined and calculated physical properties of **1-butyl-4-nitrobenzene** are summarized in the table below for clear reference.

| Physical Property   | Value                                            | Notes                                            |
|---------------------|--------------------------------------------------|--------------------------------------------------|
| Boiling Point       | 113 °C                                           | At a reduced pressure of 2.6 mmHg.[1]            |
| 417.2 K (144.05 °C) | At a reduced pressure of 0.020 bar.              |                                                  |
| Melting Point       | Not available                                    | The compound is a liquid at room temperature.[1] |
| Molecular Formula   | C <sub>10</sub> H <sub>13</sub> NO <sub>2</sub>  |                                                  |
| Molecular Weight    | 179.22 g/mol                                     |                                                  |
| Appearance          | Light yellow to Amber to Dark green clear liquid |                                                  |

## Experimental Protocols

While specific experimental determinations for the physical properties of **1-butyl-4-nitrobenzene** are not extensively detailed in publicly available literature, standard organic chemistry protocols are applicable. The following are detailed methodologies for determining the boiling and melting points of organic compounds.

### Determination of Boiling Point (Capillary Method)

This method is suitable for determining the boiling point of a small quantity of a liquid sample.

Materials:

- Thiele tube or similar heating apparatus
- Thermometer
- Capillary tubes (sealed at one end)
- Small test tube
- Sample of **1-butyl-4-nitrobenzene**

- Heat source (e.g., Bunsen burner or heating mantle)
- Stand and clamps

#### Procedure:

- A small amount of the liquid **1-butyl-4-nitrobenzene** is placed into a small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The entire assembly is clamped and immersed in a heating bath (e.g., a Thiele tube filled with mineral oil).
- The apparatus is heated gently. As the temperature rises, air trapped in the capillary tube will slowly bubble out.
- The temperature at which a rapid and continuous stream of bubbles emerges from the open end of the capillary tube is noted. This indicates that the vapor pressure of the liquid is equal to the external pressure.
- The heat source is then removed, and the apparatus is allowed to cool.
- The temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.

## Determination of Melting Point (for solid compounds)

Although **1-butyl-4-nitrobenzene** is a liquid at room temperature, this protocol is provided for the general determination of melting points for solid organic compounds.

#### Materials:

- Melting point apparatus (e.g., Mel-Temp or similar)

- Capillary tubes (open at one end)
- Solid organic compound
- Spatula

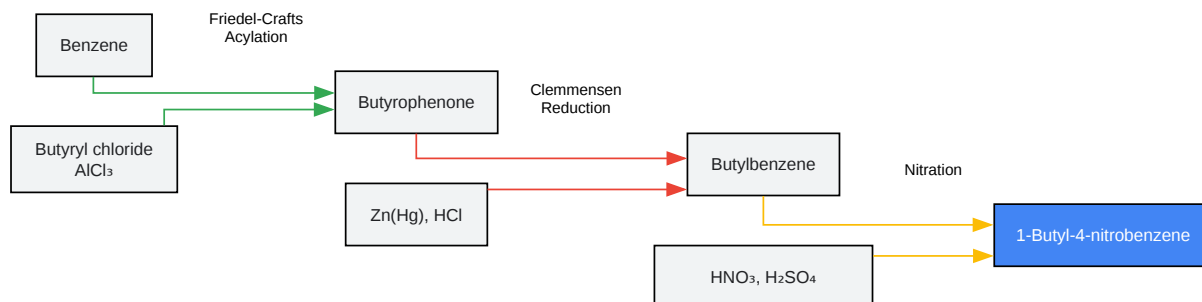
Procedure:

- A small amount of the finely powdered solid sample is introduced into the open end of a capillary tube.
- The capillary tube is tapped gently to pack the sample into the sealed end.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a steady and slow rate (approximately 1-2 °C per minute) as the temperature approaches the expected melting point.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire sample has completely melted is recorded as the end of the melting range. For a pure compound, this range is typically narrow (0.5-2 °C).

## Visualizations

### Synthesis Pathway

A plausible synthetic route to **1-butyl-4-nitrobenzene** involves the Friedel-Crafts acylation of benzene followed by a Clemmensen reduction and subsequent nitration.

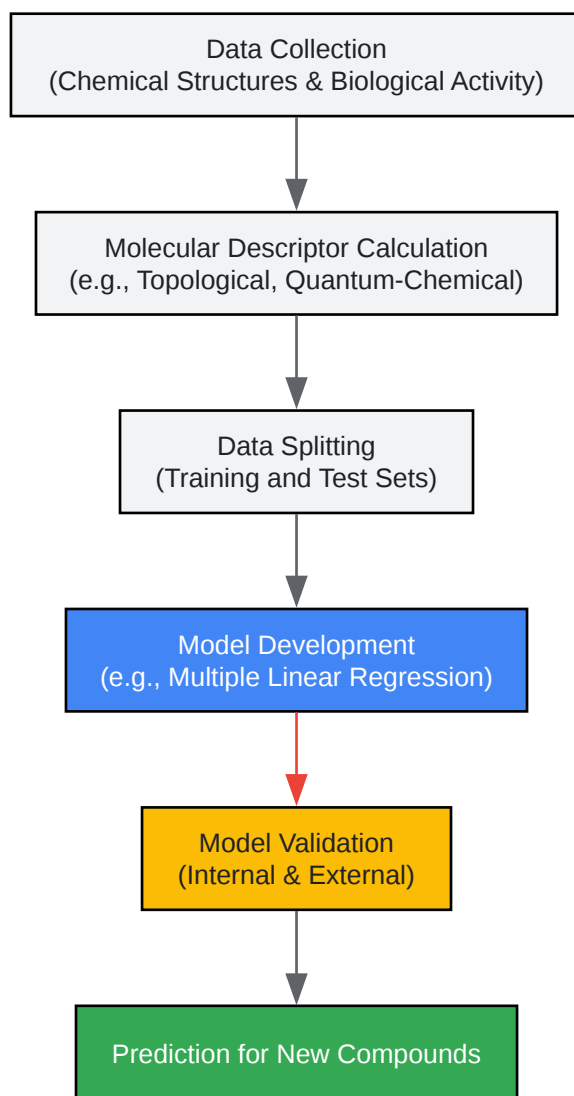


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Caption: Plausible synthesis route for **1-butyl-4-nitrobenzene**.

## QSAR Modeling Workflow

For nitroaromatic compounds like **1-butyl-4-nitrobenzene**, Quantitative Structure-Activity Relationship (QSAR) modeling is a valuable tool in drug development to predict biological activity and toxicity.



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## References

- 1. [chemsynthesis.com](https://chemsynthesis.com) [[chemsynthesis.com](https://chemsynthesis.com)]
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